

Proper storage and stability of BMS-193885 solutions.

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Compound of Interest

Compound Name: BMS-193885

Cat. No.: B1667178

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Technical Support Center: BMS-193885

This technical support center provides guidance on the proper storage and stability of **BMS-193885** solutions for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: How should solid **BMS-193885** be stored?

A1: Solid **BMS-193885** should be stored desiccated. For long-term storage, -20°C is recommended, where it can be stable for up to three years. For shorter periods, storage at 4°C is suitable for up to two years, and it can be kept at room temperature if desiccated.^{[1][2][3]}

Q2: What are the recommended solvents for dissolving **BMS-193885**?

A2: **BMS-193885** is soluble in Dimethyl Sulfoxide (DMSO) and water.

Q3: What is the solubility of **BMS-193885** in these solvents?

A3: The solubility of **BMS-193885** is up to 100 mM in DMSO and up to 20 mM in water. One supplier notes that for a concentration of 100 mg/mL (169.29 mM) in DMSO, ultrasonic treatment may be needed.^[1]

Q4: How should I prepare a stock solution of **BMS-193885**?

A4: To prepare a stock solution, we recommend dissolving **BMS-193885** in a high-quality, anhydrous solvent such as DMSO to the desired concentration. For example, to prepare a 10 mM stock solution, you would dissolve the appropriate mass of **BMS-193885** in the calculated volume of DMSO.

Q5: What are the recommended storage conditions for **BMS-193885** stock solutions?

A5: Stock solutions should be stored in tightly sealed vials. For long-term storage, aliquoting the solution and storing at -80°C is recommended for up to six months. For shorter-term storage, -20°C is suitable for up to one month.[\[1\]](#)[\[2\]](#)

Data Presentation

Table 1: Storage Recommendations for Solid **BMS-193885**

Storage Condition	Duration	Notes
-20°C	Up to 3 years	Recommended for long-term storage. [1] [2]
4°C	Up to 2 years	Suitable for intermediate-term storage. [1] [2]
Room Temperature	Short-term	Must be kept desiccated.

Table 2: Solubility and Solution Stability of **BMS-193885**

Solvent	Maximum Concentration	Storage Temperature	Stability Duration
DMSO	100 mM	-80°C	Up to 6 months [1] [2]
>10 mg/mL [3]	-20°C	Up to 1 month [1] [2]	
Water	20 mM	-80°C	Data not available
-20°C	Data not available		

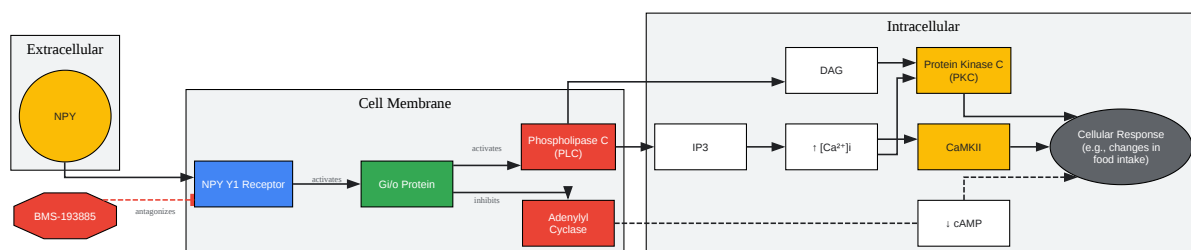
Experimental Protocols

Protocol 1: Preparation of a 10 mM **BMS-193885** Stock Solution in DMSO

- Materials:
 - **BMS-193885** (solid)
 - Anhydrous DMSO
 - Sterile microcentrifuge tubes or vials
 - Calibrated micropipettes
 - Vortex mixer
 - Analytical balance
- Procedure:
 1. Allow the vial of solid **BMS-193885** to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh the desired amount of **BMS-193885** powder using an analytical balance in a fume hood.
 3. Calculate the required volume of DMSO to achieve a 10 mM concentration. The molecular weight of **BMS-193885** is 590.71 g/mol .
 4. Add the calculated volume of anhydrous DMSO to the vial containing the **BMS-193885** powder.
 5. Vortex the solution until the solid is completely dissolved. Gentle warming or sonication may be applied if necessary to aid dissolution.[\[1\]](#)
 6. Aliquot the stock solution into smaller volumes in sterile, tightly sealed vials to avoid repeated freeze-thaw cycles.
 7. Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.

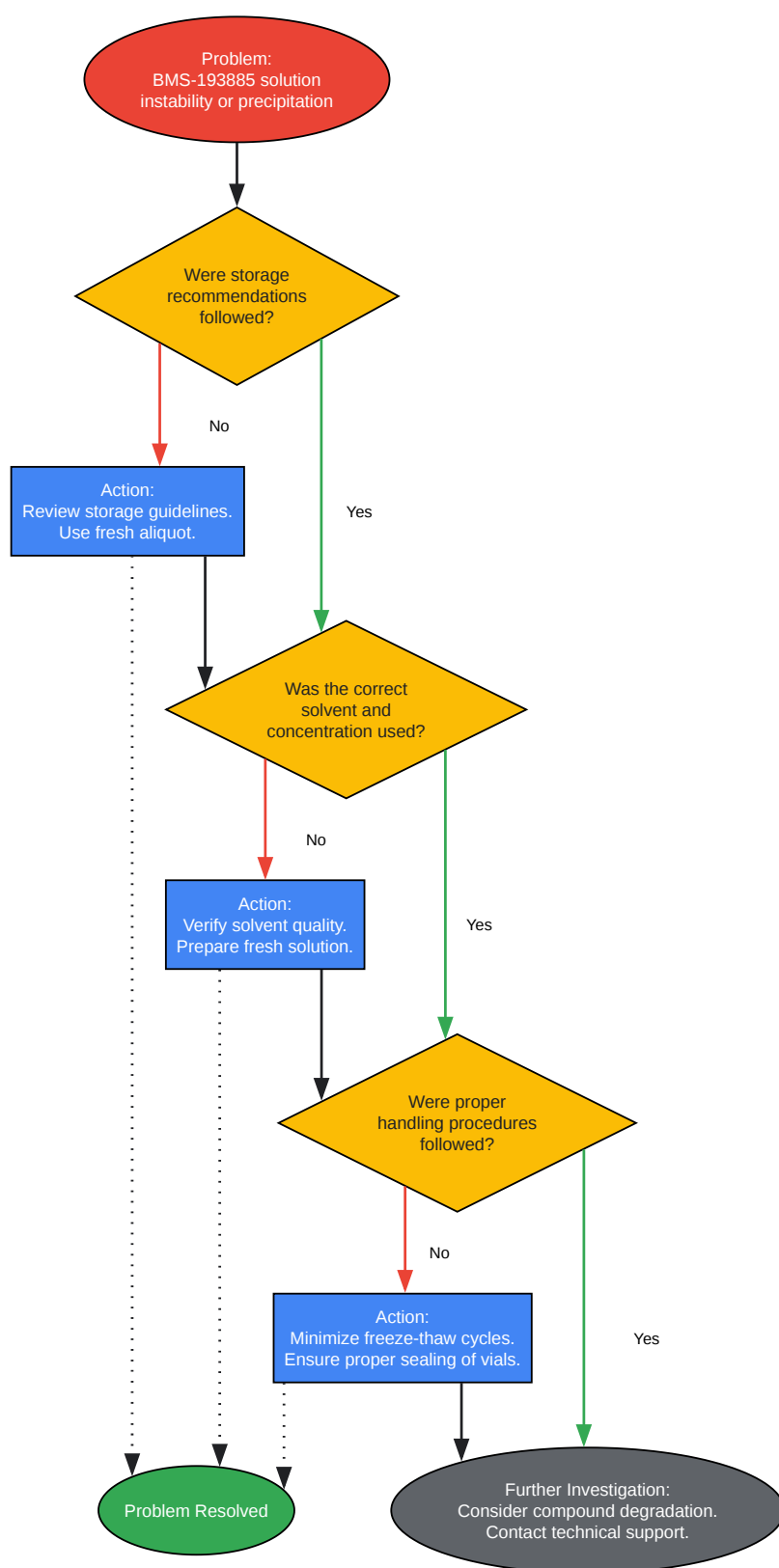
8. Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^{[1][2]}

Mandatory Visualizations



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Caption: NPY Y1 Receptor Signaling Pathway and the antagonistic action of **BMS-193885**.



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Caption: Troubleshooting workflow for **BMS-193885** solution instability.

Troubleshooting Guide

Issue: Precipitate observed in the **BMS-193885** solution.

Possible Cause	Troubleshooting Steps
Improper Storage	<ul style="list-style-type: none">- Ensure the solution was stored at the recommended temperature (-20°C or -80°C).- Avoid repeated freeze-thaw cycles by preparing and using aliquots.
Solvent Quality	<ul style="list-style-type: none">- Use high-quality, anhydrous solvents (e.g., DMSO). Water absorption by hygroscopic solvents like DMSO can reduce solubility.
Concentration Exceeds Solubility	<ul style="list-style-type: none">- Verify that the concentration of the solution does not exceed the known solubility limits in the chosen solvent.
Solution Preparation	<ul style="list-style-type: none">- Ensure the compound was fully dissolved during the initial preparation. Gentle warming or sonication can aid dissolution.
Contamination	<ul style="list-style-type: none">- Inspect for any signs of microbial or particulate contamination. If suspected, discard the solution and prepare a fresh one using sterile techniques.

Issue: Loss of compound activity in experiments.

Possible Cause	Troubleshooting Steps
Compound Degradation	- Prepare fresh stock solutions if the current stock is old or has been stored improperly. - Minimize the exposure of the solution to light and air.
Incorrect Dilution	- Double-check all calculations for the preparation of working solutions from the stock solution.
Experimental Conditions	- Ensure that the pH and composition of the experimental buffer are compatible with BMS-193885 and do not cause precipitation or degradation.

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References

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